

Comparing properties of PBS synthesized from different diols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Butanedioic acid;butane-1,4-diol*

Cat. No.: *B1584996*

[Get Quote](#)

A Comparative Guide to the Properties of Poly(butylene succinate) (PBS) Synthesized from Different Diols

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the properties of poly(butylene succinate) (PBS) synthesized using various diols. The selection of diol monomers significantly influences the thermal, mechanical, and biodegradable properties of the resulting polymer, making this a critical consideration for material design in research, and drug development applications. This document summarizes key experimental data, provides detailed methodologies for the cited experiments, and visualizes the synthesis and characterization workflows.

Comparison of Physicochemical Properties

The properties of PBS can be tailored by copolymerizing 1,4-butanediol (BDO) with other diols of varying chain lengths or functionalities. This section compares the thermal and mechanical properties of PBS homopolymer with its copolyesters synthesized from different diols.

Thermal Properties

The incorporation of different diols into the PBS backbone alters its crystallinity, which in turn affects its glass transition temperature (T_g) and melting temperature (T_m). Generally, the introduction of a co-diol disrupts the polymer chain regularity, leading to lower crystallinity, T_g, and T_m compared to pure PBS.

Polymer	Diol(s)	Tg (°C)	Tm (°C)	Reference
PBS	1,4-butanediol (BDO)	-34	114-116	[1]
P(BS-ran-DoS)	1,4-butanediol, 1,12-dodecanediol	Lower than PBS	Lower than PBS	[2]
PBS-b-PBTh	1,4-butanediol, 2,5-thiophenedimethanol	-	112.1 (PBS block), 146.6 (PBTh block)	[3]
PBS Copolyesters	1,4-butanediol, linear-chain diols (C3, C5, C6, C8, C9, C10, C12)	Reduced compared to PBS	Reduced compared to PBS	[2]

Mechanical Properties

The mechanical properties of PBS, such as tensile strength and elongation at break, are significantly influenced by the type of diol used in its synthesis. Copolymerization can enhance toughness and flexibility.

Polymer	Tensile Strength (MPa)	Elongation at Break (%)	Notch Impact Strength (kJ/m ²)	Reference
PBS	~30-40	180-430	5.6	[1][4]
P(BS-ran-DoS)	-	723.2	64.8	[2]
PBS-b-PBTh	Maintained high	Significantly increased	-	[3]
PBS Copolyesters	Reduced	Increased	-	[1]

Biodegradability

The biodegradability of PBS is a key feature. The rate of degradation can be modulated by copolymerization with different diols, which affects the polymer's crystallinity. Generally, a decrease in crystallinity leads to a faster degradation rate.

Studies have shown that copolyesters of PBS display a faster degradation rate than PBS homopolymer.[5] The incorporation of short-chain diols, in particular, has been found to significantly increase the degradation rate.[2] As the chain length of the comonomer diol increases, the degradation rate tends to slow down.[2]

Experimental Protocols

This section details the methodologies used for the synthesis and characterization of PBS and its copolyesters.

Synthesis of PBS and Copolyesters

A common method for synthesizing PBS and its copolyesters is a two-step melt polycondensation process.

Step 1: Esterification

- Succinic acid and the diol(s) (e.g., 1,4-butanediol and a co-diol) are charged into a reactor.
- A catalyst, such as titanium(IV) butoxide ($\text{Ti}(\text{OBu})_4$), is added.[6]
- The mixture is heated under a nitrogen atmosphere to a temperature of approximately 180-200°C with continuous stirring.[7]
- The water formed during the reaction is continuously removed.

Step 2: Polycondensation

- After the esterification step is complete (indicated by the amount of water collected), the temperature is raised to 220-240°C.[7][8]

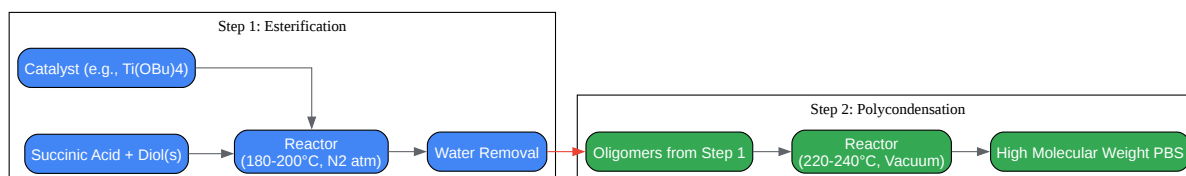
- A vacuum is gradually applied to remove the excess diol and facilitate the increase in molecular weight.
- The reaction is continued until the desired melt viscosity is achieved, indicating a high molecular weight polymer.
- The resulting polymer is then extruded and pelletized.

Characterization Methods

- **Thermal Analysis (DSC):** Differential Scanning Calorimetry (DSC) is used to determine the glass transition temperature (T_g) and melting temperature (T_m). Samples are typically heated, cooled, and then reheated at a controlled rate (e.g., $10^\circ\text{C}/\text{min}$) to observe the thermal transitions.[9]
- **Mechanical Testing:** Tensile properties (tensile strength and elongation at break) are measured using a universal testing machine according to standards such as ASTM D638. Notched impact strength is determined using an Izod impact tester following standards like ASTM D256.
- **Biodegradation Test:** Biodegradability can be assessed through various methods, including soil burial tests and enzymatic degradation assays.[5] In a soil burial test, polymer films are buried in soil for a specific period, and the weight loss is measured over time.

Visualizations

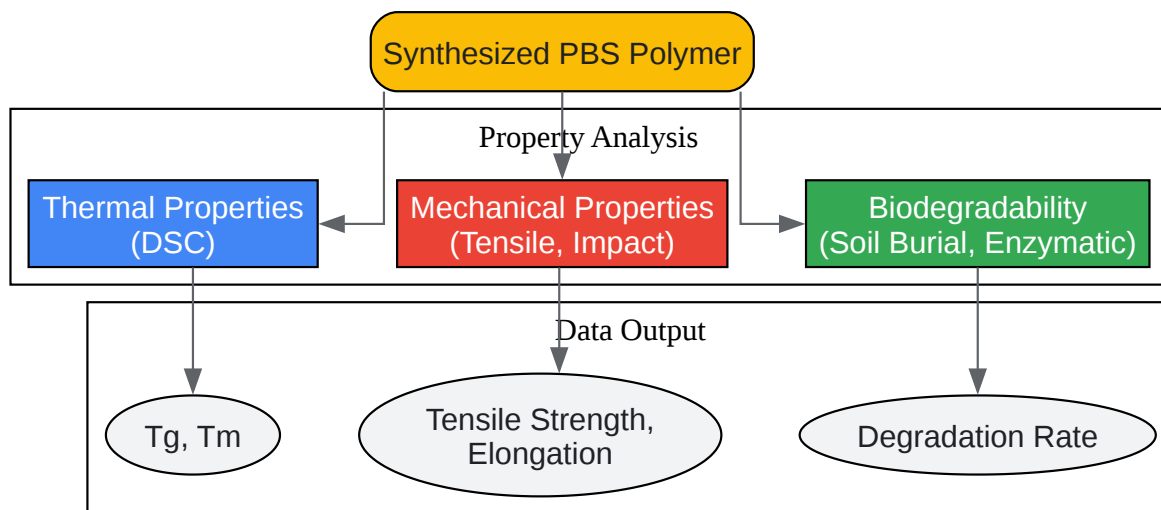
PBS Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the two-step melt polycondensation synthesis of PBS.

PBS Characterization Workflow



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the characterization of PBS properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [mdpi.com](https://www.mdpi.com) [mdpi.com]
- 2. Poly(Butylene Succinate) Copolyesters Modified with Linear-Chain Diols toward Adjustable Thermal, Mechanical, and Biodegradable Properties | Semantic Scholar [semanticscholar.org]

- 3. Novel Biobased Double Crystalline Poly(butylene succinate)-b-poly(butylene 2,5-thiophenedicarboxylate) Multiblock Copolymers with Excellent Thermal and Mechanical Properties and Enhanced Crystallization Behavior - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Bio-poly(butylene succinate) and Its Composites with Grape Pomace: Mechanical Performance and Thermal Properties - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. mdpi.com [mdpi.com]
- 8. mdpi.com [mdpi.com]
- 9. The effect of me-substituents of 1,4-butanediol analogues on the thermal properties of biobased polyesters - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Comparing properties of PBS synthesized from different diols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584996#comparing-properties-of-pbs-synthesized-from-different-diols]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com